

An In-Depth Technical Guide to the Safe Handling of 2-Bromophenethylamine

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Compound of Interest

Compound Name: **2-Bromophenethylamine**

Cat. No.: **B104595**

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This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency management of **2-Bromophenethylamine** (CAS: 65185-58-2). As a crucial building block in synthetic chemistry, its utility is matched by its significant hazard profile, necessitating a robust understanding and implementation of stringent safety protocols. This guide moves beyond mere compliance, delving into the causality behind safety procedures to foster a culture of intrinsic safety within the laboratory.

Section 1: Chemical Identity and Physical Properties

2-Bromophenethylamine is a primary amine that presents as a liquid, which may darken during storage. A foundational understanding of its physical and chemical properties is the first step in a comprehensive risk assessment.

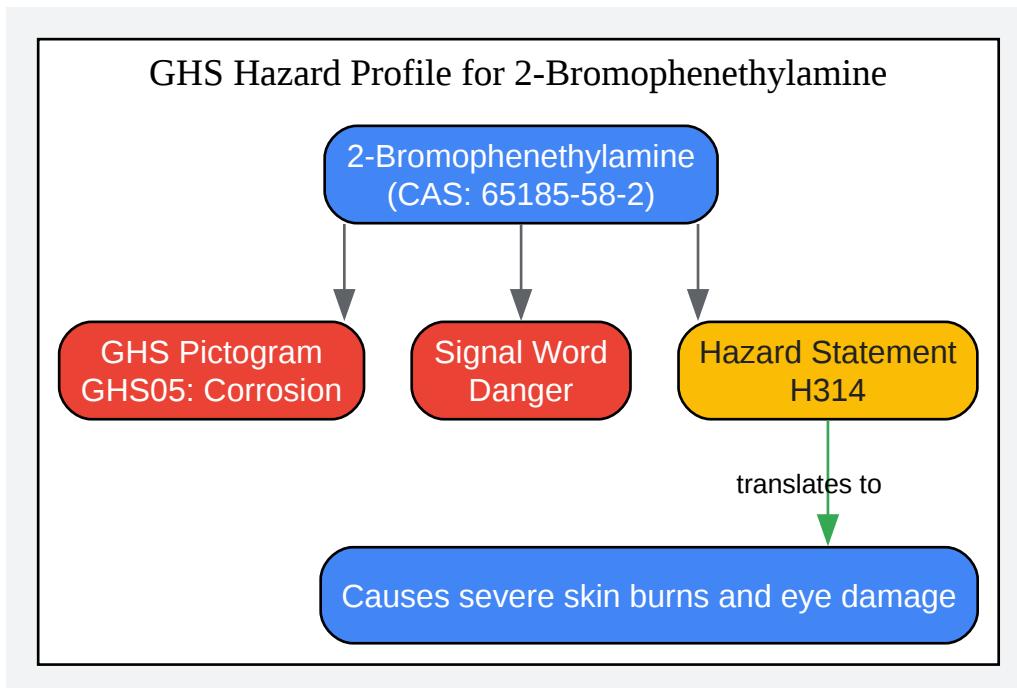
Property	Value	Source(s)
CAS Number	65185-58-2	[1] [2]
Molecular Formula	C ₈ H ₁₀ BrN	[2] [3]
Molecular Weight	200.08 g/mol	[3]
Synonyms	2-(2-Bromophenyl)ethanamine, o-Bromophenethylamine	[2] [3]
Appearance	Liquid	[2]
Boiling Point	253 °C (lit.)	
Density	1.396 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.5770 (lit.)	
Storage Class Code	8A - Combustible corrosive hazardous materials	

Section 2: Unveiling the Hazard: GHS Classification

The primary and most critical hazard associated with **2-Bromophenethylamine** is its corrosive nature. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes it as a substance that causes severe skin burns and eye damage. This is not a mild irritant; it is capable of causing irreversible tissue damage upon contact.

GHS Classification	Code	Description	Source(s)
Signal Word	Danger	[1]	
Pictogram	GHS05 (Corrosion)		
Hazard Statement	H314	Causes severe skin burns and eye damage.	[2][3]
Hazard Class	Skin Corrosion 1B	[1][3]	
Hazard Class	Serious Eye Damage 1	[1][4]	

This classification dictates every aspect of its handling, from the selection of personal protective equipment to the design of emergency response protocols. The causality is direct: because the substance is classified as Skin Corrosion Category 1B, any protocol must be designed to prevent all skin and eye contact.



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Caption: GHS Hazard Identification for **2-Bromophenethylamine**.

Section 3: The Hierarchy of Controls: A Mandate for Safety

Personal Protective Equipment (PPE) is the last line of defense.^[5] A comprehensive safety strategy prioritizes the elimination or substitution of hazards, followed by engineering controls, administrative controls, and finally, PPE. For **2-Bromophenethylamine**, where substitution is often not an option, engineering controls are paramount.

Engineering Controls: Your Primary Shield

The purpose of engineering controls is to isolate personnel from the hazard.

- Chemical Fume Hood: All manipulations of **2-Bromophenethylamine**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood. This is non-negotiable. The hood's constant airflow prevents corrosive vapors and aerosols from entering the laboratory environment and being inhaled.
- Eyewash Stations and Safety Showers: These must be located within a 10-second, unobstructed travel distance from the workstation.^[1] Their proximity is critical for immediate decontamination in the event of an exposure, which can significantly mitigate the severity of a corrosive injury.

Personal Protective Equipment (PPE): The Final Barrier

The selection of PPE must be directly correlated to the H314 hazard statement. The goal is to create an impermeable barrier between the chemical and your body.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (in Fume Hood)	Chemical splash goggles and a full-face shield. [6]	Chemically resistant gloves (e.g., nitrile, neoprene), consider double-gloving. [7]	Chemically resistant lab coat, closed-toe shoes.	Not typically required if work is confined to a certified fume hood.
Weighing/Transfer (Potential for Splash)	Chemical splash goggles and a full-face shield.	Double-glove with chemically resistant gloves.	Chemically resistant lab coat or apron.	As above.
Spill Cleanup	Chemical splash goggles and a full-face shield.	Heavy-duty, chemically resistant gloves (e.g., butyl rubber, Viton®).	Chemical-resistant suit or apron over lab coat.	Air-purifying respirator with an organic vapor/acid gas (ABEK) cartridge.

Causality in PPE Selection:

- Why Goggles AND a Face Shield? Goggles protect against splashes from the sides, top, and bottom. The face shield protects the entire face from direct splashes. For a corrosive liquid, this dual protection is essential to prevent devastating injuries.
- Why Chemical-Resistant Gloves? Standard latex or vinyl gloves offer insufficient protection. Nitrile or neoprene gloves provide better resistance, but it is crucial to consult the manufacturer's compatibility data. For corrosives, "breakthrough time" is a critical parameter. Never wear a compromised glove.

Section 4: Standard Operating Procedures (SOPs)

Protocol for Safe Handling

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Confirm the location and functionality of the nearest eyewash

station and safety shower.

- Don PPE: Put on all required PPE as detailed in Section 3.2. Inspect each item for integrity.
- Containment: Conduct all work in a secondary container (e.g., a plastic or glass tray) within the fume hood to contain any potential spills.
- Dispensing: Use a bottle-top dispenser or a glass syringe with a blunt-tip needle for transfers to minimize the risk of spills and splashes. Avoid pouring directly from the primary container when possible.
- Reaction Setup: When adding to a reaction, do so slowly and in a controlled manner. Be aware of any potential exothermic reactions that could cause splashing.
- Waste Disposal: All contaminated materials (gloves, pipette tips, absorbent pads) are considered hazardous waste. Dispose of them in a designated, sealed, and clearly labeled hazardous waste container.
- Decontamination: After handling, wipe down the work surface in the fume hood with an appropriate decontaminating solution.
- Doff PPE: Remove PPE carefully, avoiding contact with the contaminated exterior. Remove gloves last and wash hands thoroughly with soap and water.[\[7\]](#)

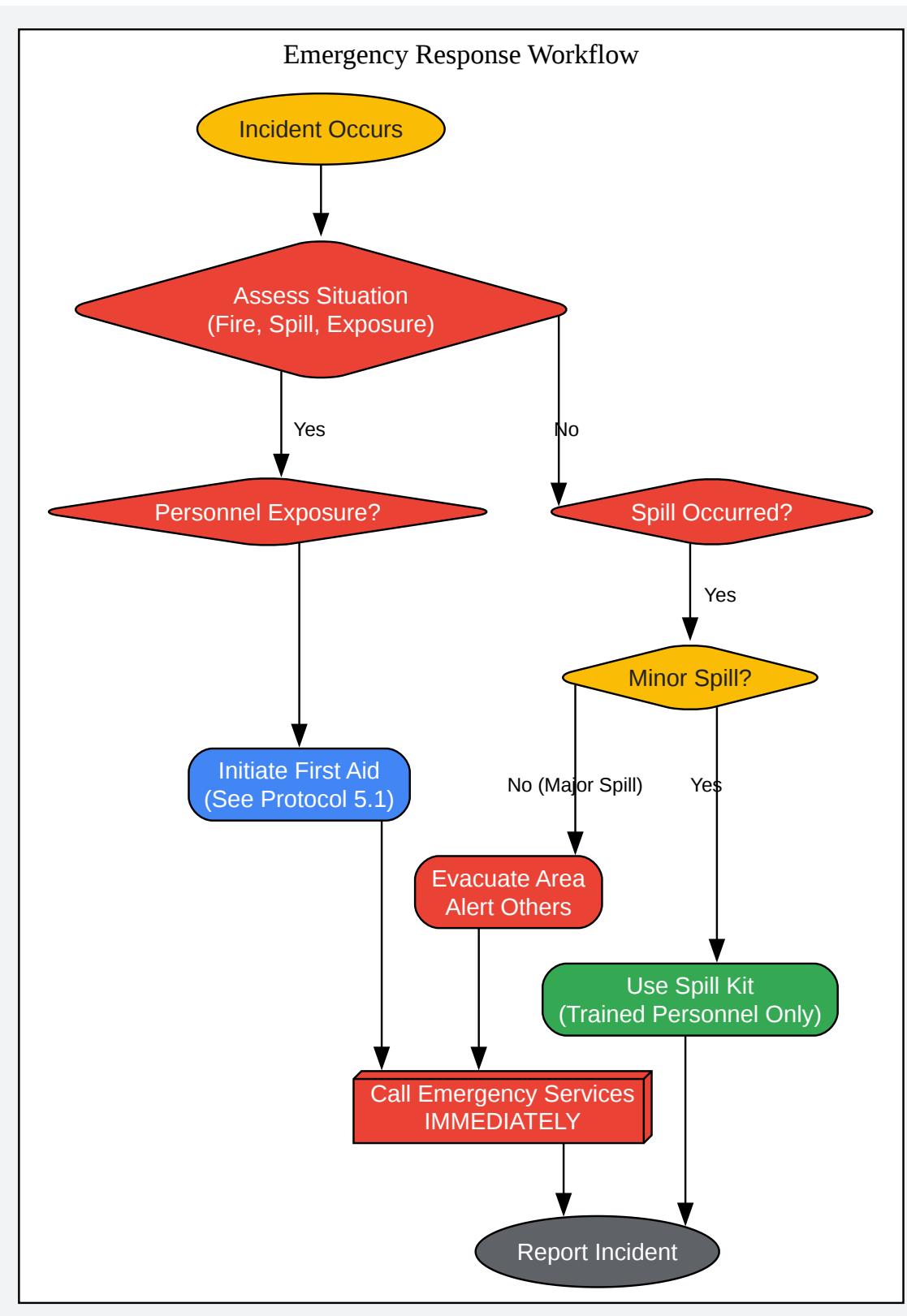
Protocol for Safe Storage

- Authorized Access: Store **2-Bromophenethylamine** in a designated, locked cabinet or area accessible only to trained personnel.[\[1\]](#)[\[8\]](#)
- Ventilation: The storage area should be cool, dry, and well-ventilated.[\[1\]](#)[\[7\]](#)
- Container Integrity: Keep the container tightly closed.[\[1\]](#) Inspect regularly for any signs of leakage or degradation.
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.[\[1\]](#) Do not store with acids, acid anhydrides, or acid chlorides.[\[8\]](#)

- Secondary Containment: The primary container should always be stored within a chemically compatible secondary container capable of holding the entire volume of the liquid in case of a leak.

Section 5: Emergency Response and First Aid

Rapid and correct response to an emergency is critical to minimizing harm.



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Caption: Decision workflow for emergency response to an incident.

First-Aid Measures: Immediate Action Required

The corrosive nature of this compound means that every second counts. Immediate medical attention is required for all exposures.[\[1\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Continue rinsing. This is a medical emergency; call for professional medical help immediately.[\[1\]](#)
- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Flush the affected skin area with copious amounts of water from a safety shower for at least 15 minutes.[\[9\]](#) Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[1\]](#)[\[7\]](#) If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Rinse mouth thoroughly with water.[\[1\]](#) DO NOT induce vomiting.[\[1\]](#)[\[8\]](#) If the person is conscious, give them a couple of glasses of water or milk to drink.[\[1\]](#)[\[8\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) This is a medical emergency; call a poison center or doctor immediately.[\[1\]](#)

Accidental Release Measures

- Minor Spill (inside a fume hood): Trained personnel wearing appropriate PPE (see Section 3.2) should absorb the spill with an inert, non-combustible material like sand, silica gel, or a universal binder.[\[1\]](#) Collect the material into a suitable, closed container for hazardous waste disposal.[\[1\]](#)
- Major Spill (outside a fume hood or a large volume): Evacuate the immediate area. Alert others and contact your institution's emergency response team. Do not attempt to clean it up yourself.

Section 6: Stability and Reactivity Profile

Understanding chemical compatibility is key to preventing dangerous reactions.

Parameter	Description
Chemical Stability	Stable under recommended storage conditions. May darken over time, which does not necessarily indicate a change in purity but should be noted.
Conditions to Avoid	Excess heat and exposure to incompatible materials. [10]
Incompatible Materials	Strong oxidizing agents. [1] Acids, acid anhydrides, acid chlorides, chloroformates, and carbon dioxide. [8]
Hazardous Decomposition Products	Combustion or thermal decomposition will produce toxic and corrosive fumes, including carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen halides (hydrogen bromide). [1] [8] [10]

The practical implication here is clear: storing this amine-containing compound near acids or strong oxidizers could lead to a violent reaction. Its decomposition upon heating underscores the need to avoid high temperatures and to have appropriate fire-fighting measures available (water spray, foam, dry chemical, CO₂), along with self-contained breathing apparatus for firefighters.[\[1\]](#)[\[7\]](#)

Section 7: Toxicological Information

The most immediate and well-documented toxicological effect of **2-Bromophenethylamine** is its severe corrosivity to skin and eyes.[\[1\]](#)[\[2\]](#)[\[3\]](#) Beyond this, comprehensive toxicological data is limited. The toxicological properties have not been fully investigated.[\[11\]](#) This lack of data reinforces the need for the precautionary principle. All routes of exposure— inhalation, ingestion, and dermal contact—should be considered potentially harmful, and all protocols must be designed to prevent any exposure.

Conclusion

2-Bromophenethylamine is an indispensable tool in the arsenal of the synthetic chemist.

However, its utility is intrinsically linked to its significant corrosive hazard. A thorough understanding of its GHS classification, the diligent application of the hierarchy of controls, and unwavering adherence to established protocols are not merely best practices—they are essential prerequisites for its safe use. By internalizing the rationale behind these safety measures, researchers can confidently and safely leverage the synthetic potential of this valuable compound.

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